

Data Presentation: Stability of Antimony(III) Iodide Derivatives

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Compound of Interest

Compound Name: *Antimony(III) iodide*

Cat. No.: *B1197476*

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The following table summarizes the stability performance of various **antimony(III) iodide** derivatives based on published research. It is important to note that direct comparison can be challenging due to variations in experimental conditions across different studies. The data presented here is intended to provide a general overview of the stability trends.

Derivative Name	Formula	Stability Type	Stress Conditions	Observed Performance/Degradation	Reference
Cesium Antimony Iodide (layered polymorph)	$\text{Cs}_3\text{Sb}_2\text{I}_9$	Moisture/Ambient	Stored in ambient air	Complete degradation in approximately 88 days.[1]	[1]
Cesium Antimony Iodide (dimer polymorph)	$\text{Cs}_3\text{Sb}_2\text{I}_9$	Moisture/Ambient	Stored in ambient air	Complete degradation in approximately 49 days.[1]	[1]
Methylammonium Cesium Antimony Iodide Chloride	$\text{MA}_{1.5}\text{Cs}_{1.5}\text{Sb}_2\text{I}_3\text{Cl}_6$	Dark Storage (ISOS-D-1)	Stored in air in the dark	Retained over 90% of its initial Power Conversion Efficiency (PCE) after ~1800 hours. [2]	[2]
Methylammonium Cesium Antimony Iodide Chloride	$\text{MA}_{1.5}\text{Cs}_{1.5}\text{Sb}_2\text{I}_3\text{Cl}_6$	Thermal (ISOS-D-2)	85 °C in air in the dark	Showed thermal durability for hundreds of hours.[2]	[2]
Rubidium Antimony Iodide	$\text{Rb}_3\text{Sb}_2\text{I}_9$	General	Not specified	Exhibits a 2D crystal structure which is suggested to have better stability than	

the 0D
structure of
Cs₃Sb₂I₉.

Also
possesses a
2D crystal
structure,
indicating
potentially
greater
stability
compared to
0D
counterparts.

Potassium

Antimony

Iodide

K₃Sb₂I₉

General

Not specified

Experimental Protocols

To ensure reproducibility and enable meaningful comparisons across studies, standardized stability testing protocols are crucial. The International Summit on Organic Photovoltaic Stability (ISOS) has developed a set of protocols that are widely adopted for perovskite-based solar cells and are applicable to **antimony(III) iodide** derivatives.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

ISOS-D-1: Dark Storage Stability (Shelf Life)

- Objective: To assess the intrinsic stability of the material in the dark under ambient conditions.
- Procedure:
 - Fabricate the **antimony(III) iodide** derivative-based device.
 - Measure the initial power conversion efficiency (PCE) under standard simulated solar illumination (AM 1.5G, 100 mW/cm²).
 - Store the unencapsulated device in the dark in an environment with controlled temperature (e.g., 25 °C) and relative humidity (e.g., 50-60%).

- Periodically measure the PCE of the device at defined time intervals (e.g., every 24, 100, 500 hours).
- Record the time it takes for the PCE to degrade to 80% of its initial value (T_{80}).

ISOS-L-1: Light Soaking Stability (Operational Stability)

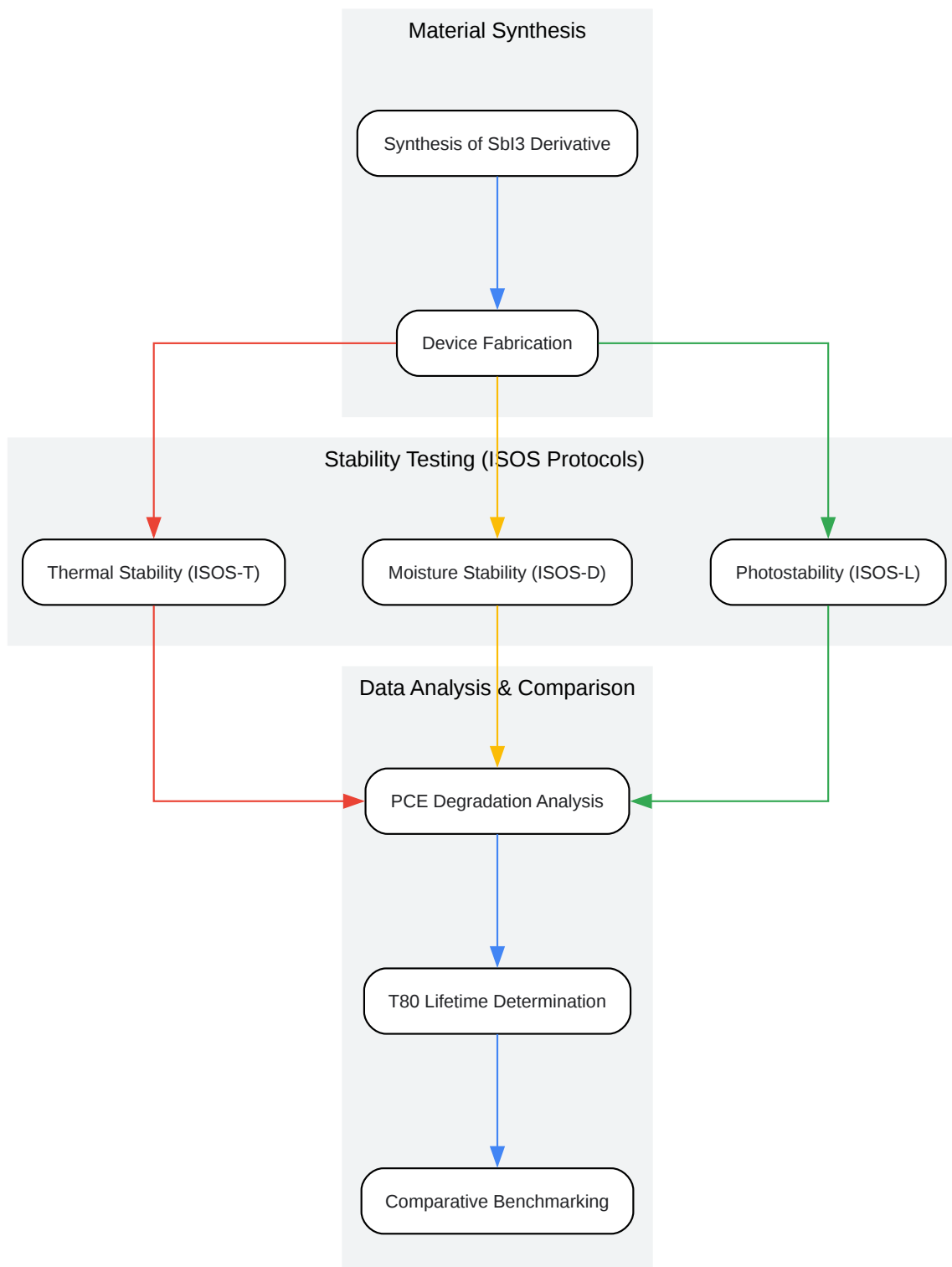
- Objective: To evaluate the stability of the material under continuous illumination.
- Procedure:
 - Measure the initial PCE of the device.
 - Place the device under continuous illumination from a solar simulator (e.g., 1-sun intensity) in an inert atmosphere (e.g., nitrogen) to minimize extrinsic degradation factors.
 - Maintain the device at a constant temperature (e.g., 25 °C).
 - Continuously monitor the PCE or measure it at regular intervals.
 - Determine the T_{80} lifetime under illumination.

ISOS-T-1: Thermal Stability

- Objective: To assess the material's stability at elevated temperatures in an inert atmosphere.
- Procedure:
 - Measure the initial PCE of the device.
 - Place the device in a temperature-controlled chamber with an inert atmosphere (e.g., nitrogen or argon).
 - Heat the device to a specified temperature (e.g., 85 °C) and maintain it for a set duration.
 - Periodically cool the device to room temperature to measure its PCE.
 - Record the PCE degradation as a function of time at the elevated temperature.

Mandatory Visualization

The following diagram illustrates a generalized workflow for benchmarking the stability of **Antimony(III) iodide** derivatives.

Workflow for Stability Benchmarking of SbI₃ Derivatives[Click to download full resolution via product page](#)Caption: Stability benchmarking workflow for SbI₃ derivatives.

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